

Characterization of Acetyl Nitrate: A Technical Guide to its Spectroscopic Data and Synthesis

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Compound of Interest

Compound Name: *Acetyl nitrate*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data used for the characterization of **acetyl nitrate** ($\text{CH}_3\text{C}(\text{O})\text{ONO}_2$), a potent nitrating and acetylating agent. Due to its inherent instability, it is often generated in situ for immediate use in chemical synthesis.^{[1][2]} A thorough understanding of its spectral properties is crucial for reaction monitoring and ensuring the purity of the reagent, which can significantly impact reaction outcomes.

Spectroscopic Data for Acetyl Nitrate

The characterization of **acetyl nitrate** relies primarily on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. While it is a well-known reagent, detailed experimental spectroscopic data in the public domain is scarce due to its hazardous nature.^[1] However, based on available information and spectroscopic principles, the following data can be expected.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the molecular structure of **acetyl nitrate**.

¹H NMR Spectroscopy: The proton NMR spectrum of **acetyl nitrate** is expected to be simple, showing a single peak for the methyl protons.

¹³C NMR Spectroscopy: The carbon-13 NMR spectrum provides information about the carbon environments in the molecule.

¹ H NMR Data	
Assignment	Expected Chemical Shift (δ, ppm)
Methyl Protons (-CH ₃)	~2.0 - 2.5

¹³ C NMR Data	
Assignment	Expected Chemical Shift (δ, ppm)
Methyl Carbon (-CH ₃)	Not available in search results
Carbonyl Carbon (C=O)	~170 - 175

Note: The expected chemical shifts are based on typical values for similar functional groups and may vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

Infrared spectroscopy is instrumental in identifying the key functional groups present in **acetyl nitrate**, particularly the carbonyl and nitrate ester groups.

IR Absorption Data	
Frequency (cm ⁻¹)	Assignment
1834	C=O Stretch
1751	C=O Stretch
1310	NO ₂ Asymmetric Stretch
1238	C-O Stretch
853	O-N Stretch
780 - 810	Stretching Vibration
690 - 740	Scissoring Vibration

Note: The provided IR data is a compilation from various sources, including computational predictions and experimental observations of related compounds.

Experimental Protocols

Due to its explosive nature, **acetyl nitrate** is typically prepared and used in situ.^[1] The following are common methods for its generation.

In Situ Generation from Acetic Anhydride and Nitric Acid

This is the most widely used method for generating **acetyl nitrate** for synthetic purposes, particularly in continuous flow systems which offer enhanced safety by minimizing the amount of the explosive intermediate at any given time.^{[2][3]}

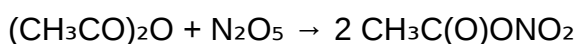
Procedure:

- A solution of the substrate in acetic anhydride is cooled to a low temperature (typically 0-5 °C).
- Fuming nitric acid, often with a catalytic amount of sulfuric acid, is added dropwise to the stirred solution while maintaining the low temperature.^[3]

- The reaction mixture, containing the in situ generated **acetyl nitrate**, is then allowed to react with the substrate.

Synthesis from Acetic Anhydride and Dinitrogen Pentoxide

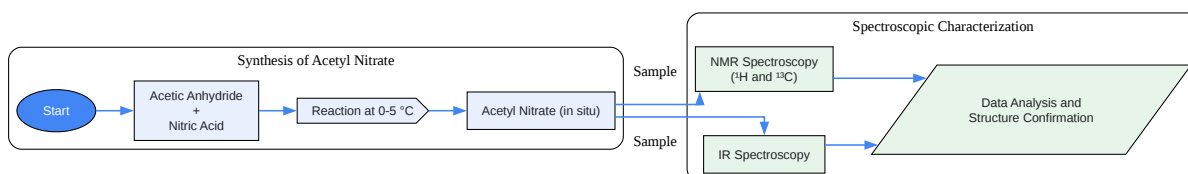
The original synthesis of **acetyl nitrate** was reported in 1907 by Pictet and Khotinsky.[4] This method involves the reaction of acetic anhydride with dinitrogen pentoxide.



This method is less common in modern laboratory settings due to the hazards associated with handling dinitrogen pentoxide.

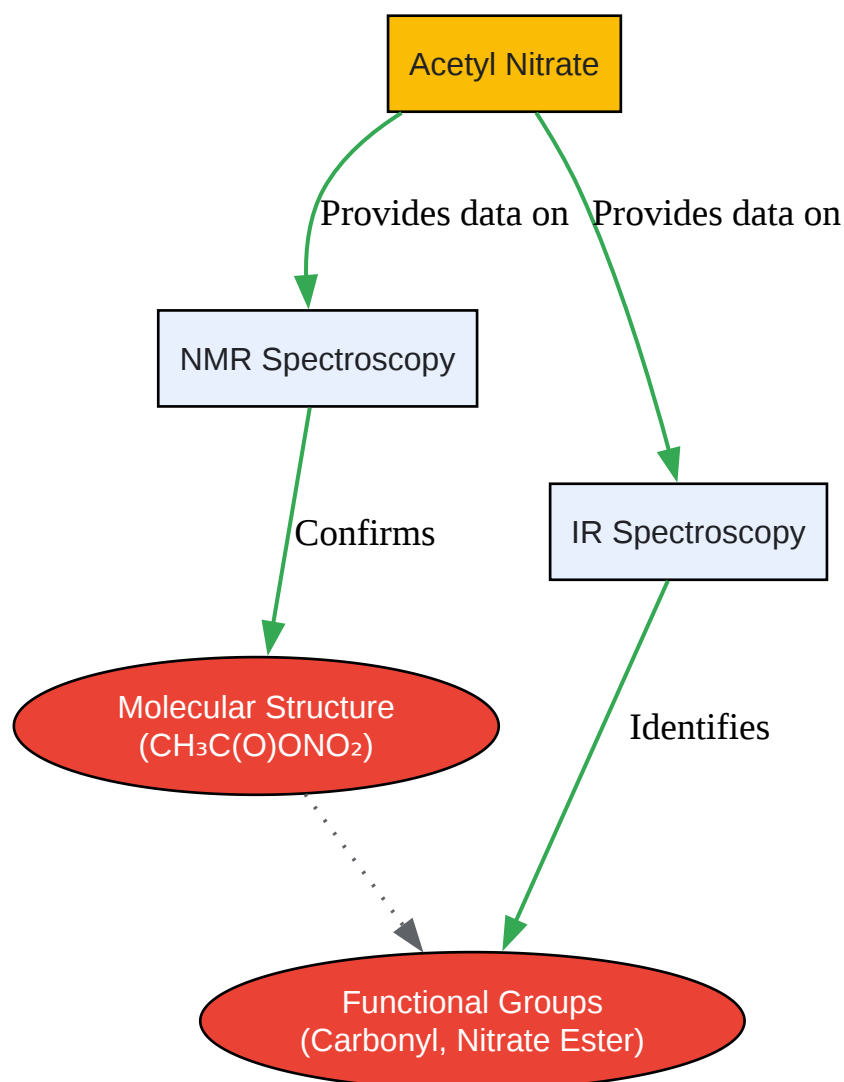
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of synthesizing and characterizing **acetyl nitrate**.



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Diagram 1: General workflow for the in situ synthesis and subsequent spectroscopic characterization of **acetyl nitrate**.



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Diagram 2: Logical relationship between **acetyl nitrate** and the spectroscopic methods used for its characterization.

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